

Application of o-Cresolphthalein Complexone in Soil Analysis for Calcium

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Compound of Interest

Compound Name: *Glycine cresol red*

CAS No.: 65720-39-0

Cat. No.: B1207919

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The accurate determination of calcium in soil is crucial for agricultural productivity, environmental monitoring, and various research applications. While several methods exist for calcium analysis, the use of metallochromic indicators offers a rapid, cost-effective, and reliable spectrophotometric approach. This document provides detailed application notes and protocols for the determination of calcium in soil samples using o-cresolphthalein complexone (OCPC). Although the user initially inquired about **Glycine Cresol Red**, literature primarily supports the use of the closely related compound, o-cresolphthalein complexone, for calcium determination. OCPC forms a distinct violet-colored complex with calcium in an alkaline medium, the intensity of which is proportional to the calcium concentration and can be measured spectrophotometrically.^{[1][2][3][4]}

Principle of the Method

The determination of calcium using o-cresolphthalein complexone is based on the formation of a stable, colored chelate complex in an alkaline environment.[1][2][3] The reaction results in a shift in the absorption wavelength of the complex, allowing for quantitative measurement. The intensity of the violet color, measured at approximately 570 nm, is directly proportional to the concentration of calcium in the sample.[1][3][4] To enhance the stability of the reagent and the reaction, a buffer system, often containing glycine, is employed to maintain the optimal alkaline pH.[5]

Experimental Protocols

1. Reagent Preparation

- Calcium Stock Solution (1000 mg/L): Dissolve 2.497 g of anhydrous calcium carbonate (CaCO_3), analytical grade, in a minimal amount of 1 M HCl and dilute to 1 liter with deionized water.
- Calcium Standard Solutions: Prepare a series of standard solutions with concentrations ranging from 1 to 30 mg/L by diluting the calcium stock solution with deionized water.[5]
- o-Cresolphthalein Complexone (OCPC) Reagent:
 - Solution A (OCPC Stock): Dissolve 0.34 g of o-cresolphthalein complexone in 1 liter of deionized water.[5]
 - Solution B (Alkaline Glycine Buffer): Dissolve 24 g of sodium hydroxide and 52.2 g of glycine in 1 liter of deionized water. Adjust the pH to 10.3 with either sodium hydroxide or glycine.[5]
 - Working OCPC Reagent: Mix equal volumes of Solution A and Solution B. This working reagent should be prepared fresh daily.
- 8-Hydroxyquinoline Solution (for Magnesium Interference): Prepare a 0.5% (w/v) solution of 8-hydroxyquinoline in ethanol. This is used to minimize interference from magnesium.[6]

2. Soil Sample Preparation (Calcium Extraction)

- Air-Drying and Sieving: Air-dry the soil sample and pass it through a 2-mm sieve to remove large debris and ensure homogeneity.
- Extraction:
 - Weigh 10 g of the prepared soil sample into a 100 mL flask.
 - Add 50 mL of a suitable extracting solution (e.g., 1 M ammonium acetate, pH 7.0).
 - Shake the suspension for 30 minutes on a mechanical shaker.
 - Filter the suspension through a Whatman No. 42 filter paper.
 - The resulting clear filtrate is the soil extract to be used for calcium analysis.

3. Analytical Procedure

- Pipette 1.0 mL of the soil extract into a clean test tube. For samples with expected high calcium content, dilute the extract accordingly with deionized water.
- To a separate set of test tubes, pipette 1.0 mL of each calcium standard solution and a deionized water blank.
- Add 0.1 mL of the 8-hydroxyquinoline solution to each tube to mask magnesium interference. Mix well.
- Add 5.0 mL of the working OCPC reagent to each tube.
- Mix the contents of the tubes thoroughly and allow the color to develop for 10 minutes at room temperature.
- Measure the absorbance of the standards and the sample against the blank at 570 nm using a spectrophotometer.^{[3][4]}

4. Calculation

Construct a calibration curve by plotting the absorbance of the standard solutions against their known calcium concentrations. Determine the calcium concentration in the soil extract from the

calibration curve. The final calcium content in the soil (in mg/kg) can be calculated using the following formula:

$$\text{Calcium (mg/kg)} = (C \times V \times D) / W$$

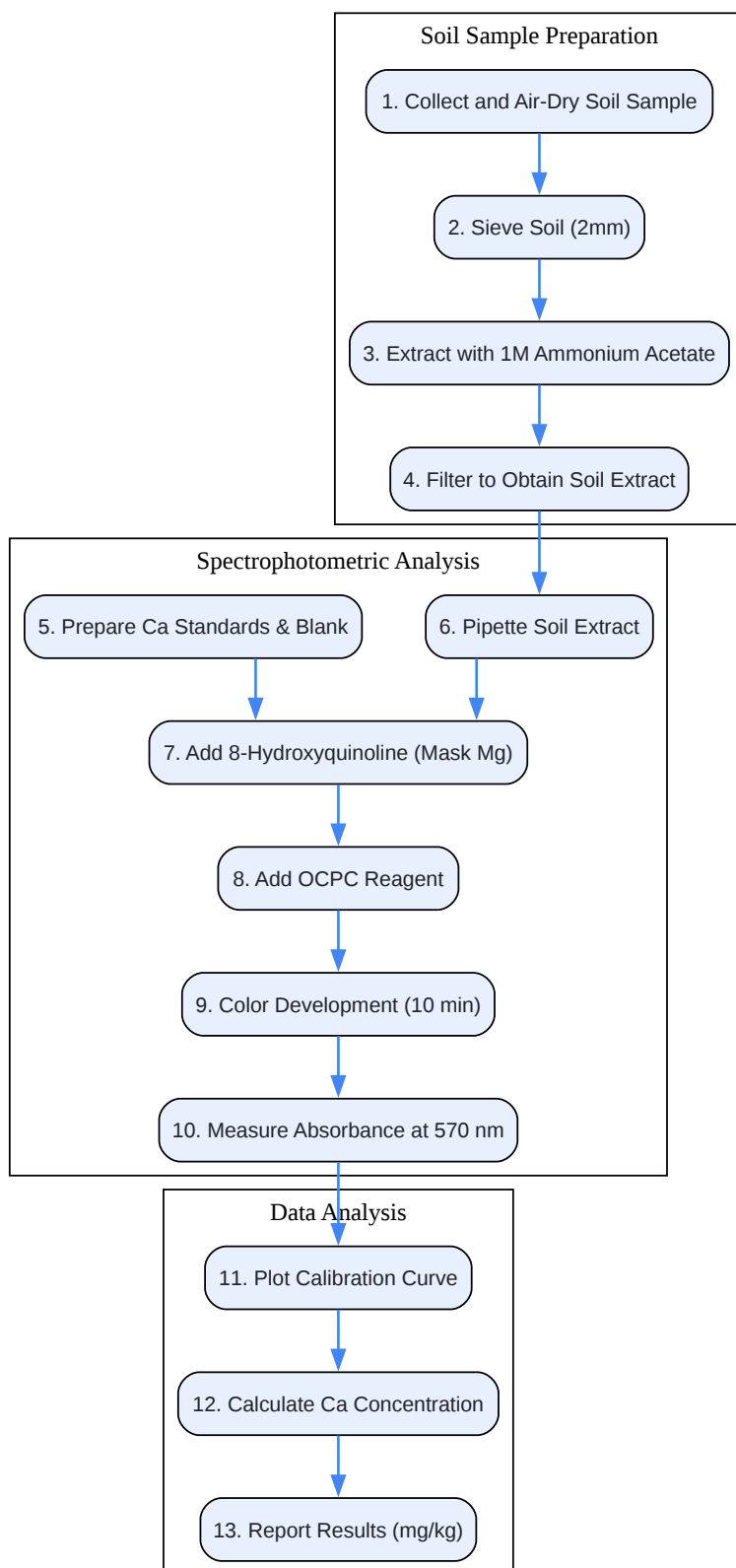
Where:

- C = Calcium concentration in the diluted extract (mg/L) from the calibration curve
- V = Volume of the extracting solution (L)
- D = Dilution factor of the soil extract
- W = Weight of the soil sample (kg)

Data Presentation

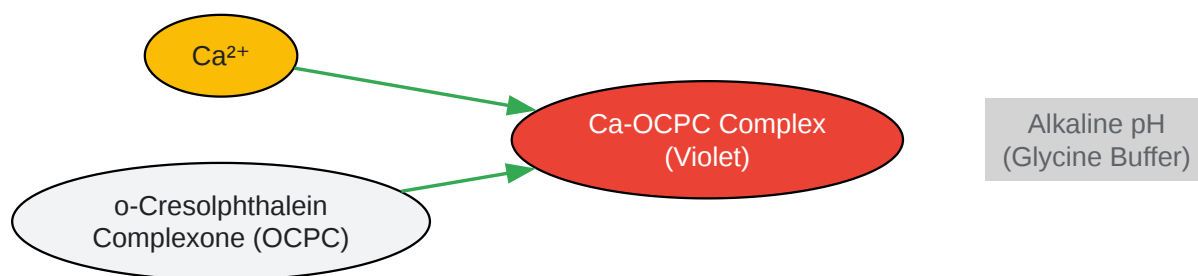
Sample ID	Absorbance at 570 nm	Calcium Concentration in Extract (mg/L)	Calcium Content in Soil (mg/kg)
Blank	0.000	0.0	0.0
Standard 1 (1 mg/L)	Absorbance Value	1.0	N/A
Standard 2 (5 mg/L)	Absorbance Value	5.0	N/A
Standard 3 (10 mg/L)	Absorbance Value	10.0	N/A
Standard 4 (20 mg/L)	Absorbance Value	20.0	N/A
Standard 5 (30 mg/L)	Absorbance Value	30.0	N/A
Soil Sample 1	Absorbance Value	Calculated Value	Calculated Value
Soil Sample 2	Absorbance Value	Calculated Value	Calculated Value

Visualizations



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Caption: Experimental workflow for soil calcium determination.



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Caption: Reaction of Calcium with o-Cresolphthalein Complexone.

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- To cite this document: BenchChem. [Application of o-Cresolphthalein Complexone in Soil Analysis for Calcium]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207919/docs#application-of-o-cresolphthalein-complexone-in-soil-analysis-for-calcium\]](https://www.benchchem.com/product/b1207919/docs#application-of-o-cresolphthalein-complexone-in-soil-analysis-for-calcium)

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